

Tetradecyl Methanesulfonate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tetradecyl methane sulfonate*

Cat. No.: *B3044311*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific toxicological data for tetradecyl methanesulfonate (CAS 6222-16-8) is not readily available in public literature. This guide is based on the chemical properties of this compound and toxicological data from structurally related short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS). These related compounds are known to be potent mutagens and carcinogens. Therefore, tetradecyl methanesulfonate should be handled with extreme caution as a potentially hazardous substance.

Chemical Identification and Physical Properties

This section summarizes the known physical and chemical properties of tetradecyl methanesulfonate.

Property	Value
Chemical Name	Tetradecyl methanesulfonate
Synonyms	1-Tetradecanol, methanesulfonate; Methanesulfonic acid, tetradecyl ester; Tetradecyl mesylate[1]
CAS Number	6222-16-8[1]
Molecular Formula	C15H32O3S[1]
Molecular Weight	292.48 g/mol [1]
Physical State	Solid[1]
Boiling Point	399.7°C at 760 mmHg[2]
Purity	>99% (typical)[1]
Storage	Freezer (-20°C)[1][3]

Hazard Identification and Toxicological Profile

While specific toxicological data for tetradecyl methanesulfonate are unavailable, the primary toxicological concern for alkyl methanesulfonates is their activity as alkylating agents. The methanesulfonate group is an excellent leaving group, facilitating the transfer of the alkyl group to nucleophilic sites on biological macromolecules, including DNA.[4]

Short-chain alkyl methanesulfonates are recognized as DNA-reactive genotoxins and potential carcinogens.[4] It is prudent to assume that tetradecyl methanesulfonate may possess similar hazardous properties.

Summary of Potential Hazards

Based on data for related compounds like methyl methanesulfonate (MMS), potential hazards include:

- Mutagenicity: Likely to be mutagenic by causing DNA alkylation.[5]

- **Carcinogenicity:** Potentially carcinogenic to humans. MMS is reasonably anticipated to be a human carcinogen.[5]
- **Skin and Eye Irritation:** May cause skin and eye irritation upon contact.
- **Respiratory Tract Irritation:** Inhalation of dust or aerosols may irritate the respiratory system.

Toxicological Data for Structurally Related Alkyl Methanesulfonates

The following table summarizes the known hazards of short-chain alkyl methanesulfonates to illustrate the potential risks.

Compound	CAS Number	Key Hazards
Methyl Methanesulfonate (MMS)	66-27-3	Genotoxic, Carcinogenic, Mutagenic, Apoptosis Inducer[5]
Ethyl Methanesulfonate (EMS)	62-50-0	Genotoxic, Carcinogenic, Mutagenic[4]

Handling and Storage Precautions

Given the potential for high toxicity, stringent safety measures should be implemented when handling tetradecyl methanesulfonate.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent skin, eye, and respiratory exposure.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and additional protective clothing as needed to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of aerosol generation and a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge should be used.

Safe Handling Practices

- Work in a designated area, such as a chemical fume hood, to minimize exposure.
- Avoid the formation of dust and aerosols.[\[6\]](#)
- Use non-sparking tools and prevent electrostatic discharge.[\[6\]](#)
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.
- Prepare a spill kit and have it readily available.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Recommended storage is in a freezer at -20°C.[\[1\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention. [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]

Accidental Release Measures

- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid breathing dust or vapors.
- Prevent the substance from entering drains.[\[6\]](#)
- Carefully sweep up or scoop up the spilled material and place it in a suitable, closed container for disposal.[\[6\]](#)

Fire-Fighting Measures

- Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[6\]](#)

- Wear self-contained breathing apparatus (SCBA) and full protective gear.^[7]
- Hazardous decomposition products may include carbon oxides and sulfur oxides.^[7]

Experimental Protocols: Assessing Mutagenicity

As specific experimental data for tetradecyl methanesulfonate is lacking, this section provides a generalized protocol for a standard mutagenicity assay that would be appropriate for its evaluation.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical. It utilizes several strains of *Salmonella typhimurium* with mutations in the genes involved in histidine synthesis. These bacteria cannot grow in a histidine-deficient medium unless a reverse mutation (reversion) occurs.

Methodology:

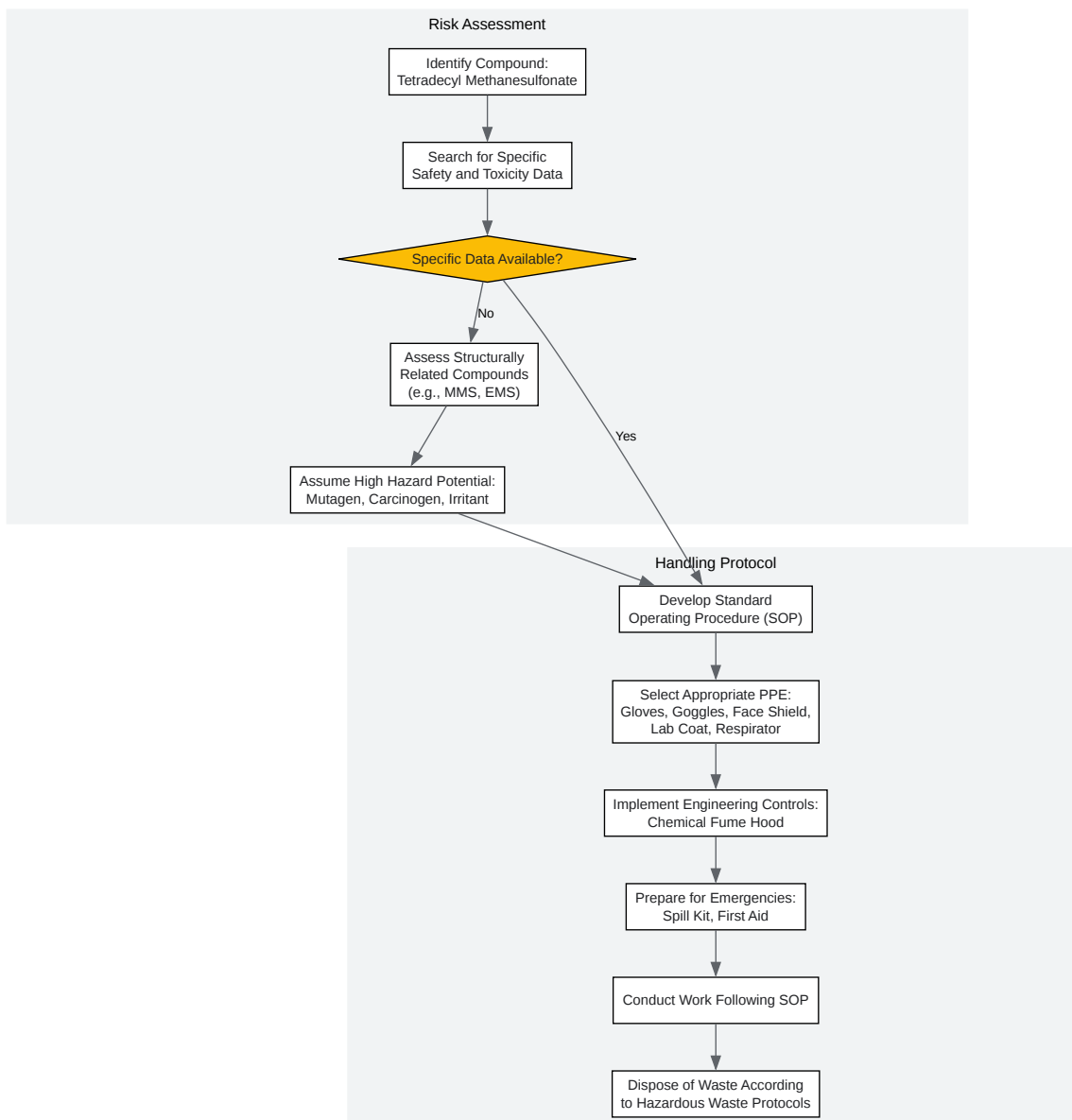
- **Strain Selection:** Choose appropriate *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) to detect different types of mutations.
- **Metabolic Activation:** Conduct the assay with and without a mammalian metabolic activation system (e.g., S9 fraction from rat liver) to assess the mutagenicity of the parent compound and its metabolites.
- **Dose-Response:** Prepare a series of concentrations of tetradecyl methanesulfonate in a suitable solvent.
- **Exposure:**
 - In the plate incorporation method, the test substance, bacterial culture, and S9 mix (if used) are combined in molten top agar and poured onto a minimal glucose agar plate.
 - In the pre-incubation method, the test substance, bacterial culture, and S9 mix are incubated together before being mixed with the top agar and plated.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.

- Scoring: Count the number of revertant colonies on each plate.
- Data Analysis: A substance is considered mutagenic if it produces a dose-dependent increase in the number of revertant colonies compared to the negative control.

Visualized Workflows and Mechanisms

Risk Assessment and Handling Workflow

The following diagram outlines a logical workflow for the risk assessment and handling of a chemical with limited safety data, such as tetradecyl methanesulfonate.



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Caption: Risk assessment and handling workflow for chemicals with limited safety data.

General Mechanism of DNA Alkylation

This diagram illustrates the general mechanism by which an alkyl methanesulfonate can act as a DNA alkylating agent.

Caption: General mechanism of DNA alkylation by an alkyl methanesulfonate.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Treat tetradecyl methanesulfonate and any contaminated materials as hazardous waste. Consult with your institution's environmental health and safety department for specific disposal guidelines.

Conclusion

Due to the absence of specific toxicological data, tetradecyl methanesulfonate must be treated as a potentially hazardous substance. The known genotoxic and carcinogenic properties of related short-chain alkyl methanesulfonates warrant the implementation of stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. Researchers and drug development professionals should exercise extreme caution and adhere to the principle of "as low as reasonably achievable" (ALARA) for exposure until more definitive safety data becomes available.

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